

"5-(trifluoromethyl)-1H-imidazole-2-carbaldehyde chemical properties"

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Compound of Interest

Compound Name: 5-(Trifluoromethyl)-1H-imidazole-2-carbaldehyde

Cat. No.: B008853

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Technical Guide: 5-(Trifluoromethyl)-1H-imidazole-2-carbaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential applications of **5-(trifluoromethyl)-1H-imidazole-2-carbaldehyde**, a heterocyclic compound of significant interest in medicinal chemistry and drug discovery. The strategic incorporation of a trifluoromethyl group onto the imidazole scaffold can profoundly influence the molecule's physicochemical and pharmacological properties, making it a valuable building block for the development of novel therapeutics.

Core Chemical Properties

5-(Trifluoromethyl)-1H-imidazole-2-carbaldehyde is a solid organic compound. Its core chemical and physical properties are summarized in the table below. While some specific physical properties such as melting and boiling points are not readily available in public literature, the provided data is based on information from chemical suppliers and computational predictions.

Property	Value	Reference
Molecular Formula	C ₅ H ₃ F ₃ N ₂ O	[1] [2]
Molecular Weight	164.09 g/mol	[2]
CAS Number	102808-02-6	[1] [2] [3] [4] [5]
Physical Form	Solid	[1] [2]
Purity	≥ 95%	[1] [2]
InChI Key	FYKPCRCNMFOFHP- UHFFFAOYSA-N	[1] [2]
Storage Temperature	2-8°C (Inert atmosphere)	[2]

Spectroscopic and Safety Information

While specific spectra are not publicly available, analytical data including NMR, HPLC, LC-MS, and UPLC are reportedly available from commercial suppliers.[\[3\]](#)

Safety and Handling: This compound is associated with the following hazard and precautionary statements, indicating it should be handled with care in a laboratory setting.

GHS Pictogram	Signal Word	Hazard Statements	Precautionary Statements
GHS07 (Exclamation Mark)	Warning	H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.	P261, P280, P301+P312, P302+P352, P305+P351+P338

Synthesis and Reactivity

The synthesis of substituted imidazoles can be achieved through various established methods. For trifluoromethyl-containing imidazoles, the van Leusen reaction is a notable approach.^[6] A common strategy for introducing a carbaldehyde group at the C2 position of an imidazole ring involves the formylation of a 2-lithioimidazole intermediate.

Experimental Protocol: Adapted Synthesis of 5-(Trifluoromethyl)-1H-imidazole-2-carbaldehyde

The following is a generalized experimental protocol adapted from known procedures for the synthesis of related imidazole-2-carbaldehydes. This protocol is provided for illustrative purposes and should be optimized for specific laboratory conditions.

Materials:

- 5-(Trifluoromethyl)-1H-imidazole (starting material)
- Anhydrous Tetrahydrofuran (THF)
- n-Butyllithium (n-BuLi) in hexanes
- Anhydrous N,N-Dimethylformamide (DMF)
- Saturated aqueous ammonium chloride (NH₄Cl)
- Ethyl acetate
- Brine
- Anhydrous sodium sulfate (Na₂SO₄)
- Silica gel for column chromatography

Procedure:

- Preparation of the Reaction Vessel: A flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a thermometer, a nitrogen inlet, and a dropping funnel is charged with 5-(trifluoromethyl)-1H-imidazole in anhydrous THF.

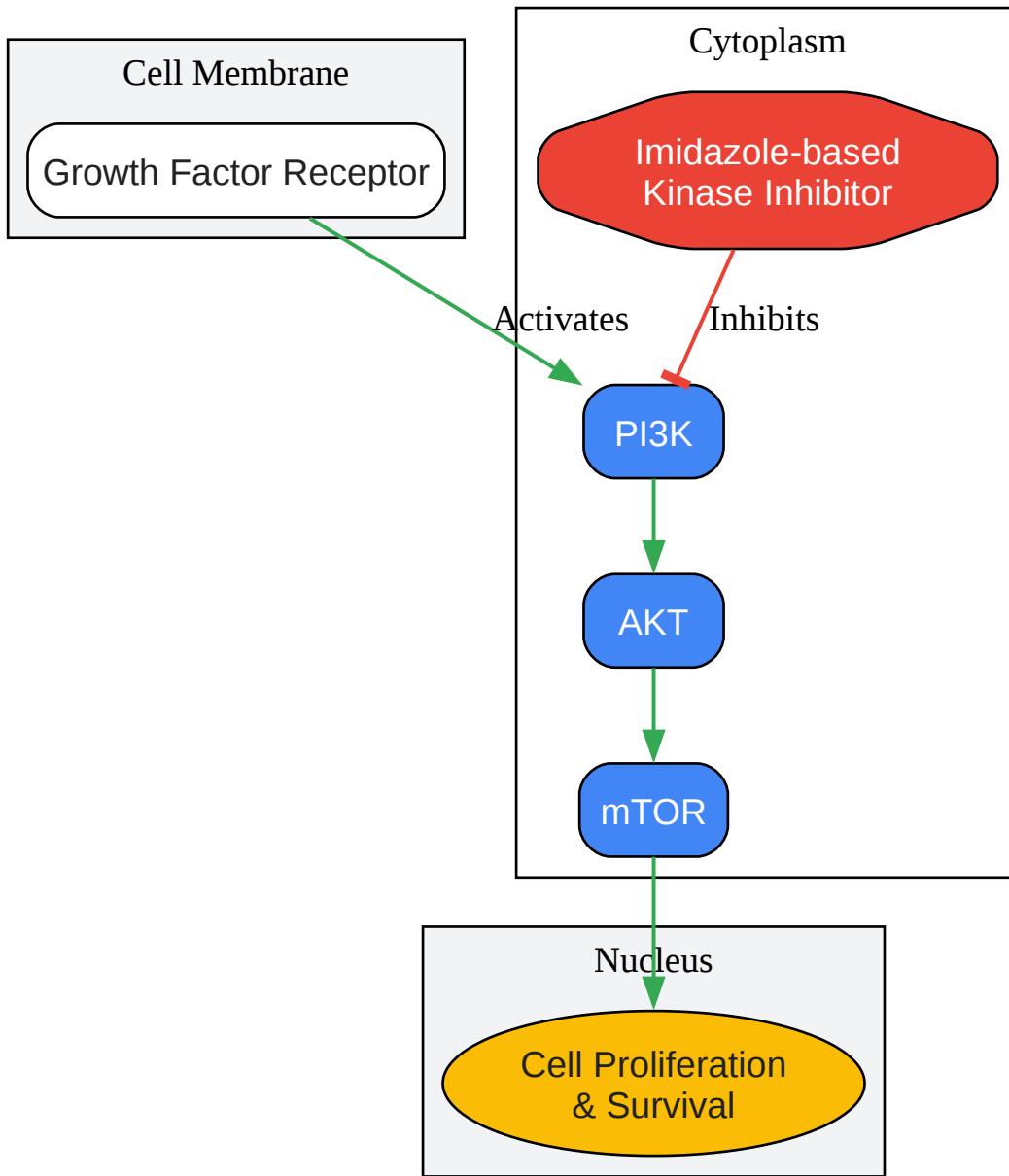
- **Lithiation:** The solution is cooled to -78°C in a dry ice/acetone bath. A solution of n-BuLi in hexanes is added dropwise via the dropping funnel, maintaining the temperature below -70°C. The reaction mixture is stirred at this temperature for 1 hour.
- **Formylation:** Anhydrous DMF is added dropwise to the reaction mixture, ensuring the temperature remains below -70°C. The mixture is then allowed to warm slowly to room temperature and stirred overnight.
- **Quenching and Extraction:** The reaction is carefully quenched by the slow addition of a saturated aqueous solution of NH₄Cl. The resulting mixture is transferred to a separatory funnel, and the aqueous layer is extracted three times with ethyl acetate.
- **Work-up:** The combined organic layers are washed with water and then with brine. The organic phase is dried over anhydrous Na₂SO₄, filtered, and the solvent is removed under reduced pressure to yield the crude product.
- **Purification:** The crude **5-(trifluoromethyl)-1H-imidazole-2-carbaldehyde** is purified by flash column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes).

Applications in Drug Discovery

The imidazole nucleus is a privileged scaffold in medicinal chemistry, appearing in numerous approved drugs. The introduction of a trifluoromethyl group is a well-established strategy to enhance a molecule's metabolic stability, binding affinity, and lipophilicity. Consequently, **5-(trifluoromethyl)-1H-imidazole-2-carbaldehyde** serves as a key intermediate in the synthesis of potential therapeutic agents, including kinase inhibitors, anti-inflammatory agents, and anticancer compounds.^[7]

Visualizations

Experimental Workflow



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References

- 1. 5-(TRIFLUOROMETHYL)-1H-IMIDAZOLE-2-CARBALDEHYDE [cymitquimica.com]
- 2. 5-(Trifluoromethyl)-1H-imidazole-2-carbaldehyde | 102808-02-6 [sigmaaldrich.com]
- 3. 102808-02-6 | 5-(Trifluoromethyl)-1H-imidazole-2-carbaldehyde | Fluorinated Building Blocks | Ambeed.com [ambeed.com]
- 4. eMolecules 5-(TRIFLUOROMETHYL)-1H-IMIDAZOLE-2-CARBALDEHYDE | 102808-02-6 | Fisher Scientific [fishersci.com]
- 5. 5-(Trifluoromethyl)-1H-imidazole-2-carbaldehyde | 102808-02-6 [sigmaaldrich.com]
- 6. mdpi.com [mdpi.com]
- 7. 5-Aryl-1-Arylideneamino-1H-Imidazole-2(3H)-Thiones: Synthesis and In Vitro Anticancer Evaluation - PMC [pmc.ncbi.nlm.nih.gov]
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